

In-depth Technical Guide: 1-(3,4-Dichlorophenyl)cyclopropanecarbonitrile

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Compound of Interest

Compound Name:	1-(3,4-Dichlorophenyl)cyclopropanecarbonitrile
CAS No.:	124276-57-9
Cat. No.:	B039776

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Abstract

This technical guide provides a comprehensive overview of the known chemical and physical properties of **1-(3,4-Dichlorophenyl)cyclopropanecarbonitrile**. Due to the limited availability of experimental data in public literature, this document primarily presents predicted values for its physicochemical properties. Information on a general synthetic approach for a structurally related compound is included to offer insights into potential synthetic routes. Currently, there is no specific information regarding the biological activity, mechanism of action, or associated signaling pathways for **1-(3,4-Dichlorophenyl)cyclopropanecarbonitrile**. This guide highlights the existing knowledge gaps and underscores the need for further experimental investigation to fully characterize this compound for potential applications in research and drug development.

Chemical Properties and Data

1-(3,4-Dichlorophenyl)cyclopropanecarbonitrile, with the CAS number 124276-57-9, possesses a molecular formula of $C_{10}H_7Cl_2N$ and a molecular weight of 212.08 g/mol .[\[1\]](#)[\[2\]](#) The majority of the available data on its chemical properties are predicted values derived from computational models.

Table 1: Physicochemical Properties of **1-(3,4-Dichlorophenyl)cyclopropanecarbonitrile**

Property	Value	Source
Molecular Formula	$C_{10}H_7Cl_2N$	[1] [2]
Molecular Weight	212.08 g/mol	[1] [2]
Boiling Point	344.1 ± 42.0 °C (Predicted)	[1]
Density	1.38 ± 0.1 g/cm ³ (Predicted)	[1]
Melting Point	No data available	
Solubility	No data available	
pKa	No data available	
logP	No data available	

It is important to note that experimental validation of these predicted values is crucial for any application. The lack of data for properties such as melting point, solubility, pKa, and logP significantly hinders a complete understanding of the compound's behavior in various chemical and biological systems.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-(3,4-Dichlorophenyl)cyclopropanecarbonitrile** is not readily available in the reviewed literature. However, a synthetic method for a structurally similar compound, 1-(3,4-Dichlorophenyl)cyclopentanecarbonitrile, has been documented and may serve as a foundational reference for developing a synthesis for the cyclopropane derivative.

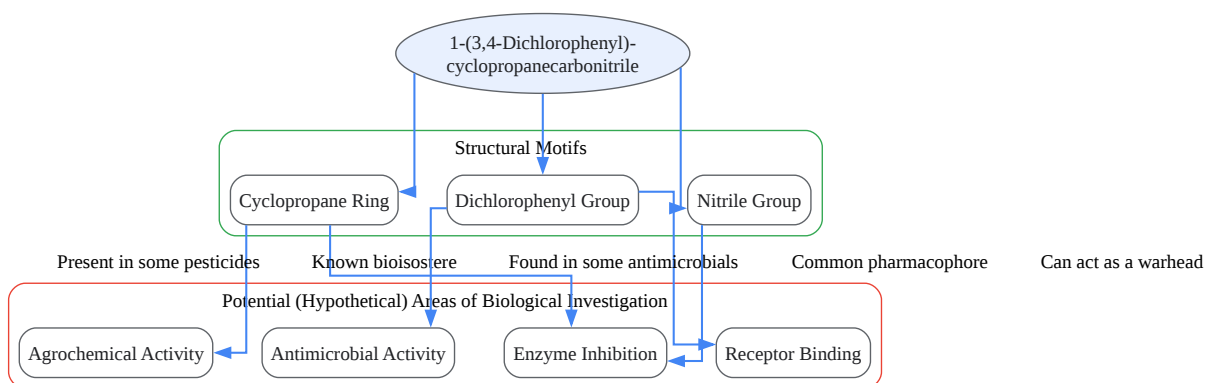
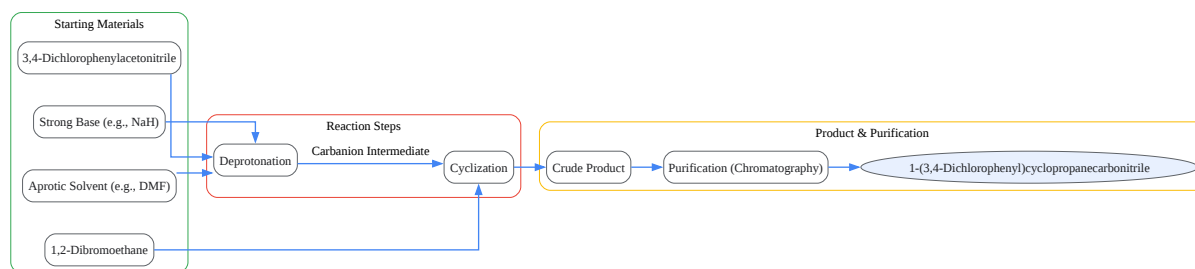
General Synthetic Approach for a Related Compound (Cyclopentane Analog):

The synthesis of the cyclopentane analog involves a two-step process:

- Deprotonation: 3,4-Dichlorobenzeneacetonitrile is treated with a strong base, such as sodium hydride, in an aprotic solvent like N,N-dimethylformamide (DMF) under an inert atmosphere at a reduced temperature (e.g., 0 °C). This step generates a carbanion.
- Cyclization: The carbanion is then reacted with a suitable dihaloalkane, in this case, 1,4-dibromobutane, to form the cyclopentane ring via intramolecular cyclization.

Purification of the final product is typically achieved through chromatographic techniques, such as flash chromatography on silica gel.

Logical Workflow for Potential Synthesis:



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References

- 1. 1-(3,4-DICHLOROPHENYL)CYCLOPROPANECARBONITRILE CAS#: 124276-57-9 [m.chemicalbook.com]
- 2. chemuniverse.com [chemuniverse.com]
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